

Application of Fungal-Derived Biopolymers in Biodegradable Packaging: A Focus on Chitosan

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Compound of Interest

Compound Name: *Dermocybin*

Cat. No.: *B13127996*

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A Note on the Topic: Initial searches for the application of **Dermocybin** in biodegradable packaging did not yield any established research or practical applications. **Dermocybin** is an anthraquinone pigment found in some species of *Cortinarius* and *Dermocybe* fungi, and its primary research focus has been on its potential pharmacological properties.

Therefore, this document will focus on a well-researched and widely applied fungal-derived biopolymer in the field of biodegradable packaging: Chitosan. Chitosan is a deacetylated derivative of chitin, a primary component of fungal cell walls, and it offers a range of beneficial properties for creating sustainable packaging materials.

Introduction to Chitosan in Biodegradable Packaging

Chitosan is a linear polysaccharide composed of randomly distributed β -(1 \rightarrow 4)-linked D-glucosamine and N-acetyl-D-glucosamine. It is renowned for its biodegradability, biocompatibility, non-toxicity, and inherent antimicrobial properties. These characteristics make it an excellent candidate for developing active and intelligent food packaging systems that can extend the shelf-life of perishable products while reducing environmental impact. Chitosan-based films are typically transparent and exhibit good mechanical properties, which can be further enhanced by blending with other polymers or incorporating reinforcing agents.

Quantitative Data on Chitosan-Based Films

The properties of chitosan films can vary depending on the source of the chitosan, its degree of deacetylation, molecular weight, and the incorporation of other substances like plasticizers or essential oils. The following table summarizes typical quantitative data for chitosan-based biodegradable packaging films.

Property	Typical Value Range	Units	Significance in Packaging
Tensile Strength (TS)	30 - 60	MPa	Mechanical resistance of the film.
Elongation at Break (EAB)	10 - 50	%	Flexibility and stretchability of the film.
Water Vapor Permeability (WVP)	$0.5 - 2.0 \times 10^{-10}$	$\text{g}\cdot\text{m}/(\text{m}^2\cdot\text{s}\cdot\text{Pa})$	Barrier property against moisture.
Oxygen Permeability (OP)	1 - 10	$\text{cm}^3\cdot\mu\text{m}/(\text{m}^2\cdot\text{d}\cdot\text{kPa})$	Barrier property against oxygen, crucial for preventing oxidation.
Antimicrobial Activity	Varies (Inhibition zones)	mm	Ability to inhibit the growth of spoilage microorganisms.

Experimental Protocols

Protocol for Preparation of Chitosan-Based Film

This protocol describes the solvent casting method for preparing a simple chitosan-based film.

Materials:

- Medium molecular weight chitosan powder
- Acetic acid (glacial)
- Glycerol (as a plasticizer)

- Distilled water
- Magnetic stirrer with hot plate
- Petri dishes (for casting)
- Drying oven

Procedure:

- Prepare a 1% (v/v) acetic acid solution in distilled water.
- Slowly dissolve 2g of chitosan powder in 100 mL of the 1% acetic acid solution under continuous stirring at 600 rpm for 24 hours at room temperature to ensure complete dissolution.
- Add 0.5 mL of glycerol (plasticizer) to the chitosan solution and continue stirring for another 30 minutes.
- Filter the solution through a fine-mesh cloth to remove any undissolved particles.
- Pour a specific volume (e.g., 20 mL) of the film-forming solution into a level Petri dish.
- Dry the cast solution in a drying oven at 40°C for 24-48 hours, or until the film is completely dry and can be easily peeled off.
- Store the prepared films in a desiccator at room temperature for further characterization.

Protocol for Testing Tensile Strength

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Film cutter to prepare standardized samples (e.g., dumbbell shape)

Procedure:

- Cut the chitosan film into standardized dumbbell-shaped strips according to ASTM D882 standard.
- Measure the thickness of the film at several points along the strip using a micrometer and calculate the average.
- Mount the film strip into the grips of the UTM.
- Set the initial grip separation and the crosshead speed (e.g., 5 mm/min).
- Start the test and record the force and elongation until the film breaks.
- Tensile Strength (TS) is calculated as the maximum load divided by the initial cross-sectional area of the film.
- Elongation at Break (EAB) is calculated as the extension at the point of rupture divided by the initial gauge length, expressed as a percentage.

Protocol for Evaluating Antimicrobial Activity (Agar Disc Diffusion Method)

Materials:

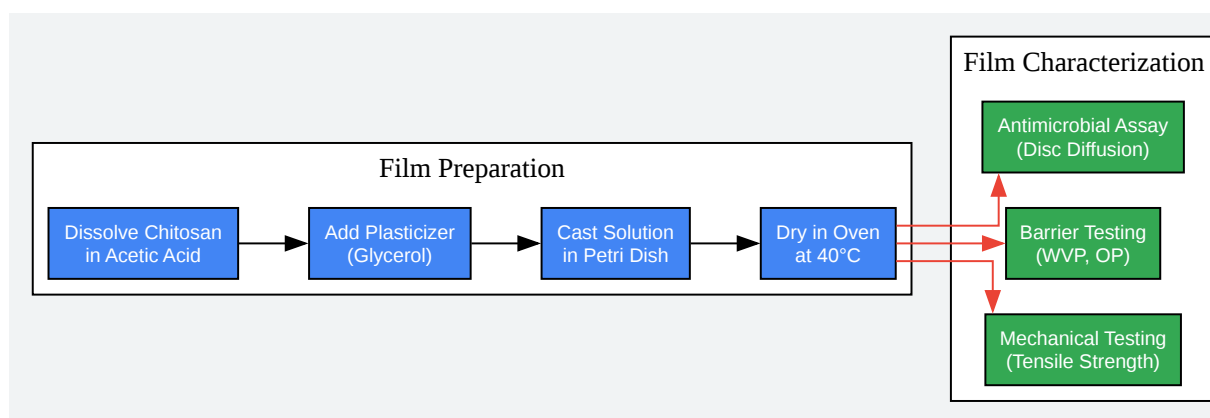
- Chitosan film discs (e.g., 6 mm diameter)
- Bacterial strains (e.g., *E. coli*, *S. aureus*)
- Nutrient agar plates
- Sterile forceps
- Incubator

Procedure:

- Prepare a lawn culture of the test microorganism on the surface of a nutrient agar plate.
- Aseptically place a sterile chitosan film disc onto the inoculated agar surface.

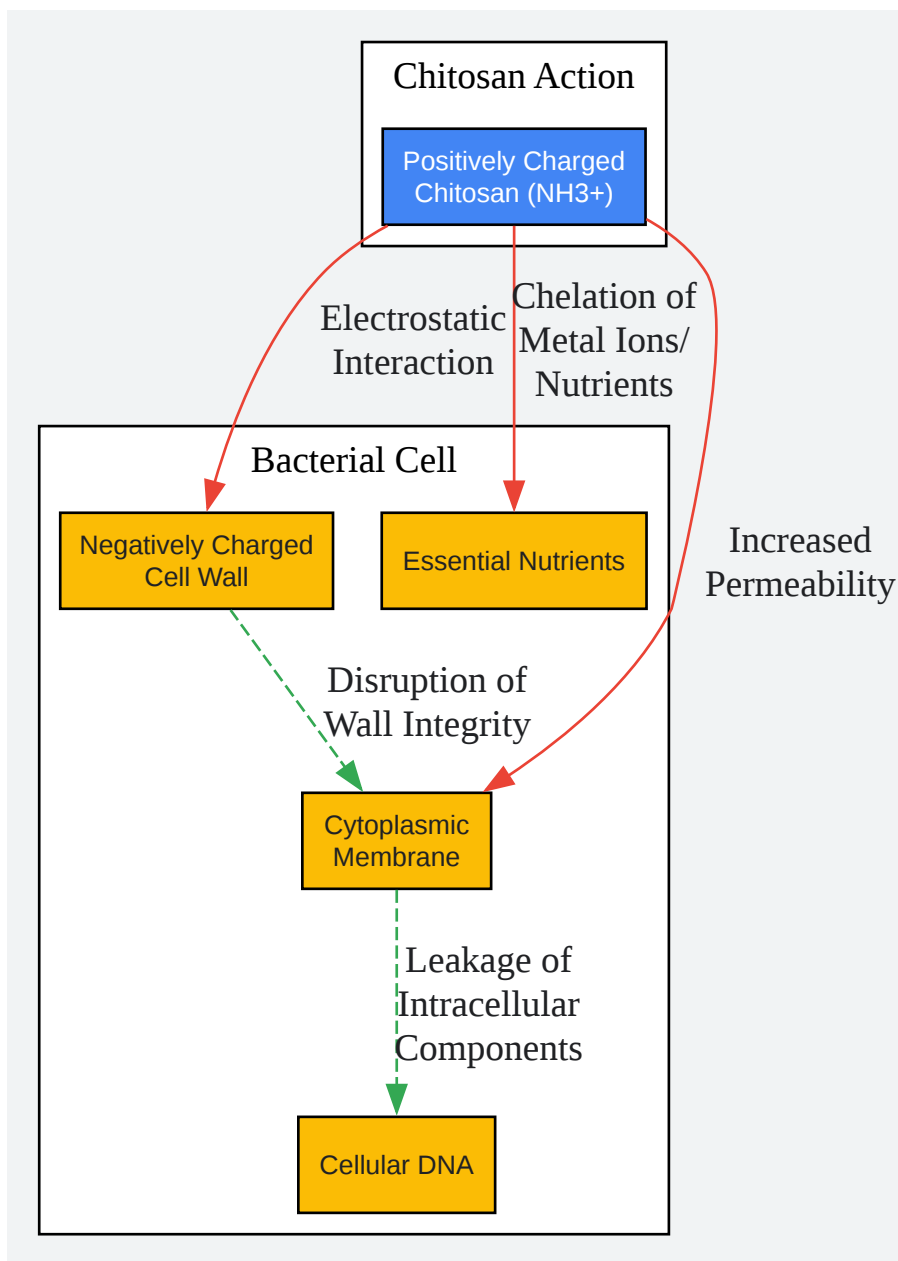
- Gently press the disc to ensure complete contact with the agar.
- Incubate the plates at 37°C for 24 hours.
- After incubation, measure the diameter of the inhibition zone (the clear area around the disc where microbial growth is inhibited) in millimeters.

Diagrams and Visualizations



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Caption: Experimental workflow for the preparation and characterization of chitosan-based films.



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